

4-(Trifluoromethoxy)phenyl isocyanate physical properties

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)phenyl isocyanate

Cat. No.: B153964

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An In-depth Technical Guide to the Physical Properties of **4-(Trifluoromethoxy)phenyl Isocyanate**

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-(Trifluoromethoxy)phenyl isocyanate**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] The information is tailored for researchers, scientists, and professionals in drug development, with a focus on clear data presentation and experimental context.

Compound Identification and Core Properties

4-(Trifluoromethoxy)phenyl isocyanate is an organic compound featuring an isocyanate functional group (-N=C=O) and a trifluoromethoxy group (-OCF₃) attached to a benzene ring. ^[1] The presence of the trifluoromethoxy group significantly influences the compound's reactivity, lipophilicity, and stability.^[1] It typically appears as a colorless to light yellow, clear liquid.^{[1][2][3][4][5]}

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Caption: Logical overview of key identifiers and physical properties.

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **4-(Trifluoromethoxy)phenyl isocyanate** compiled from various sources.

Property	Value	Conditions	Citations
Molecular Weight	203.12 g/mol	-	[2] [6] [7] [8]
Density	1.346 g/mL	at 25 °C	[3] [9] [10]
Boiling Point	78 °C	at 22 mmHg	[3] [10]
Melting Point	-29 °C	-	[3] [10]
Refractive Index (n _{20/D})	1.458	at 20 °C	[3] [9] [10]
Flash Point	70 °C (158 °F)	closed cup	[3] [8]
Vapor Pressure	1.42 hPa	at 25 °C	[3] [9]
Purity (Assay)	≥96.0% - 99.0%	-	[2] [4]

Experimental Protocols

While specific experimental reports for the determination of every physical property of this exact molecule are not publicly detailed, the following section outlines standard methodologies used for isocyanates.

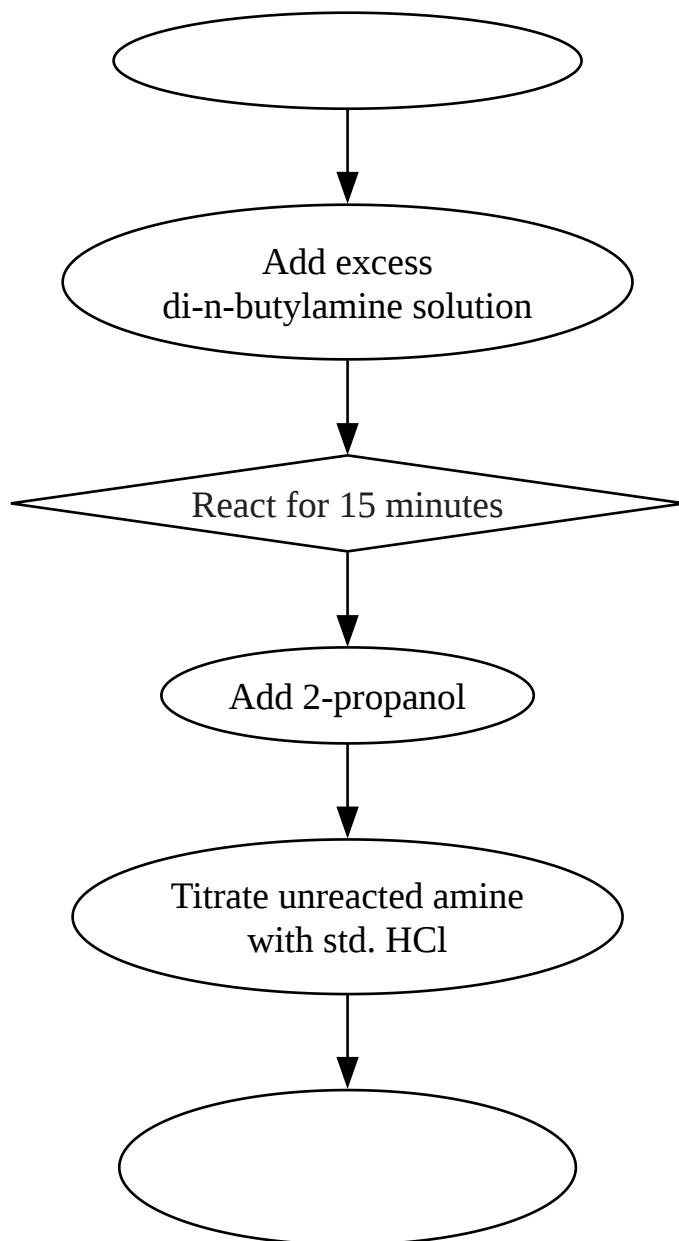
Determination of Isocyanate (NCO) Content via Titration

The isocyanate content is a critical parameter for quality control and stoichiometry in reactions. A common and standardized method is back-titration.[\[11\]](#)[\[12\]](#)

Principle: The isocyanate sample is reacted with a known excess of a secondary amine, typically di-n-butylamine, to form a urea derivative. The unreacted amine is then titrated with a standardized acid, such as hydrochloric acid (HCl). The difference between the initial amount of amine and the amount remaining allows for the calculation of the isocyanate content.

Detailed Methodology:

- Sample Preparation: Accurately weigh approximately 2g of the **4-(Trifluoromethoxy)phenyl isocyanate** sample into a dry Erlenmeyer flask.[12]
- Reaction: Add a precise volume (e.g., 25 mL) of a standardized di-n-butylamine-toluene solution to the flask.[12]
- Incubation: Stopper the flask, and stir the solution gently for a set period (e.g., 15 minutes) at room temperature to ensure the reaction between the isocyanate and the amine goes to completion.[12]
- Dilution: Add a suitable solvent, such as 150 mL of 2-propanol, to the flask to ensure all components remain in solution for titration.[12]
- Titration: Immerse a pH electrode (or a suitable combination electrode for non-aqueous titration) into the solution and titrate with a standardized solution of 0.5 M HCl until the potentiometric endpoint is reached.[12]
- Blank Determination: Perform a blank titration using the same procedure but omitting the isocyanate sample to determine the initial amount of amine.[12]
- Calculation: The NCO content (%) is calculated using the formula: $\% \text{NCO} = [(V_{\text{blank}} - V_{\text{sample}}) * M_{\text{HCl}} * 4.202] / W_{\text{sample}}$ Where:
 - V_{blank} = volume of HCl for the blank titration (mL)
 - V_{sample} = volume of HCl for the sample titration (mL)
 - M_{HCl} = Molarity of the HCl standard solution
 - W_{sample} = Weight of the sample (g)
 - 4.202 is the milliequivalent weight of the NCO group multiplied by 100.



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Caption: Workflow for determining isocyanate content via titration.

Standard Physical Property Measurements

- Density: Determined using a pycnometer or a digital density meter at a controlled temperature (e.g., 25 °C).
- Refractive Index: Measured using an Abbe refractometer, typically at 20 °C, using the sodium D-line (589 nm).

- Boiling and Melting Points: Determined using a standard melting point apparatus or by distillation under reduced pressure for the boiling point to prevent thermal decomposition.
- Purity Assay: Typically quantified by Gas Chromatography (GC) with a Flame Ionization Detector (FID), comparing the sample's peak area to that of a certified reference standard.[4]

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